

# Application Notes and Protocols: Radiometric Dating Using Radium-228

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Radium-228

Cat. No.: B1237267

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles and methodologies for utilizing **Radium-228** ( $^{228}\text{Ra}$ ) in radiometric dating. The protocols detailed herein are intended for professionals in research, environmental science, and related fields, offering guidance on sample processing, measurement, and data interpretation.

## Introduction to Radium-228 Radiometric Dating

**Radium-228** is a naturally occurring radioactive isotope of radium with a half-life of 5.75 years. [1][2][3] It is a member of the Thorium-232 ( $^{232}\text{Th}$ ) decay series and decays to Actinium-228 ( $^{228}\text{Ac}$ ) through beta decay. [4][5][6] This decay process forms the basis of its application in radiometric dating, particularly for recent environmental processes on the timescale of several years to a few decades. The technique is predicated on the measurement of the activity of its short-lived daughter product,  $^{228}\text{Ac}$ , which has a half-life of 6.15 hours. [3][7] Due to its chemical properties as an alkaline earth metal, radium is relatively mobile in aquatic systems, making it a valuable tracer for various hydrological and oceanographic processes.

The primary applications of  $^{228}\text{Ra}$  dating include:

- Oceanography: Tracing the movement and mixing of water masses, quantifying submarine groundwater discharge (SGD), and estimating the flux of trace elements from continental shelves into the open ocean. [1][2][8]

- Groundwater Studies: Determining the age and origin of groundwater, identifying sources of radium contamination in drinking water, and understanding the interaction between groundwater and surface water.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Sedimentology: Dating recent sediment layers in lakes and coastal environments to reconstruct depositional histories and environmental changes.[\[11\]](#)[\[12\]](#)[\[13\]](#)

## Quantitative Data Summary

The following tables summarize key quantitative data relevant to **Radium-228** radiometric dating.

Table 1: Nuclear Properties of **Radium-228** and Actinium-228

Nuclide	Half-life	Decay Mode	Primary Emission Energy (MeV)
Radium-228 ( <sup>228</sup> Ra)	5.75 years	Beta (β <sup>-</sup> )	0.046
Actinium-228 ( <sup>228</sup> Ac)	6.15 hours	Beta (β <sup>-</sup> )	2.1 (max)

Table 2: Typical **Radium-228** Concentrations in Environmental Samples

Sample Type	Typical Concentration Range	Units
Seawater (Coastal)	10 - 100	dpm/100L
Seawater (Open Ocean)	0.1 - 5	dpm/100L
Groundwater	1 - 1000	pCi/L
River Water	0.1 - 10	pCi/L
Sediments	0.1 - 5	dpm/g

Note: dpm = disintegrations per minute; pCi/L = picocuries per liter.

## Experimental Protocols

The determination of **Radium-228** activity is typically achieved by measuring its daughter, Actinium-228. This indirect approach is necessary due to the low-energy beta emission of  $^{228}\text{Ra}$ , which is difficult to detect directly. The general workflow involves:

- Sample Collection and Preservation
- Pre-concentration of Radium Isotopes
- Ingrowth of Actinium-228
- Separation and Purification of Actinium-228
- Measurement of Actinium-228 Activity
- Calculation of **Radium-228** Activity

## Protocol for Water Samples (Groundwater, Seawater)

This protocol is adapted from established methods for the determination of **Radium-228** in natural waters.<sup>[7][9][14]</sup>

### 3.1.1. Sample Collection and Preservation:

- Collect water samples in clean, acid-washed polyethylene containers.
- For dissolved radium analysis, filter the sample through a 0.45  $\mu\text{m}$  filter.
- Preserve the sample by acidifying to  $\text{pH} < 2$  with concentrated nitric acid ( $\text{HNO}_3$ ) to prevent precipitation and adsorption of radium to container walls.<sup>[15]</sup>

### 3.1.2. Pre-concentration of Radium:

- To a known volume of the water sample (typically 20-200 L for seawater, 1-4 L for groundwater), add stable barium ( $\text{Ba}^{2+}$ ) and lead ( $\text{Pb}^{2+}$ ) carriers.
- Co-precipitate radium with barium and lead as sulfates by adding sulfuric acid ( $\text{H}_2\text{SO}_4$ ).
- Allow the precipitate to settle, then decant the supernatant.

- Centrifuge the remaining slurry to collect the Ba-RaSO<sub>4</sub> precipitate.

#### 3.1.3. Ingrowth of Actinium-228:

- Dissolve the Ba-RaSO<sub>4</sub> precipitate in an alkaline solution of ethylenediaminetetraacetic acid (EDTA).
- Store the solution for a minimum of 30-36 hours to allow for the ingrowth of <sup>228</sup>Ac towards secular equilibrium with its parent <sup>228</sup>Ra.[\[7\]](#)[\[15\]](#)

#### 3.1.4. Separation of Actinium-228:

- Option A: Precipitation:
  - Add a stable yttrium (Y<sup>3+</sup>) carrier to the solution.
  - Precipitate yttrium hydroxide (Y(OH)<sub>3</sub>), which co-precipitates <sup>228</sup>Ac, by adding sodium hydroxide (NaOH).
  - Alternatively, precipitate yttrium oxalate, which also carries <sup>228</sup>Ac.[\[15\]](#)
  - Filter the precipitate onto a filter paper.
- Option B: Extraction Chromatography:
  - Load the EDTA solution onto an extraction chromatographic resin that selectively retains actinium.
  - Wash the column with dilute nitric acid to remove interfering ions.
  - Elute the purified <sup>228</sup>Ac with a more concentrated nitric acid solution.[\[7\]](#)

#### 3.1.5. Measurement of Actinium-228:

- Mount the filter containing the purified <sup>228</sup>Ac precipitate or the evaporated eluate on a planchet for counting.

- Measure the beta activity of  $^{228}\text{Ac}$  using a low-background gas-flow proportional counter or a liquid scintillation counter.[9]
- Due to the short half-life of  $^{228}\text{Ac}$ , counting should commence as soon as possible after separation.[9]

#### 3.1.6. Calculation of **Radium-228** Activity:

- Correct the measured  $^{228}\text{Ac}$  counts for background, counting efficiency, chemical yield, and decay during the time between separation and counting.
- The activity of  $^{228}\text{Ra}$  is then calculated based on the activity of  $^{228}\text{Ac}$  at the time of separation, assuming secular equilibrium was reached.

## Protocol for Sediment Samples

#### 3.2.1. Sample Preparation:

- Dry the sediment sample to a constant weight at 105°C.
- Homogenize the sample by grinding and sieving.

#### 3.2.2. Leaching of Radium:

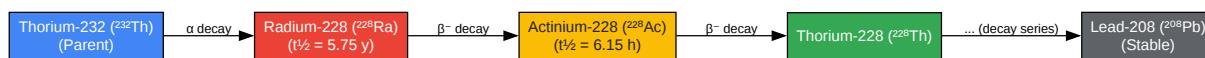
- Leach a known weight of the dried sediment with a strong acid (e.g., aqua regia or concentrated  $\text{HNO}_3$ ) to bring the radium into solution.
- Separate the leachate from the solid residue by centrifugation or filtration.

#### 3.2.3. Analysis:

- The resulting leachate can be treated as a water sample and analyzed for  $^{228}\text{Ra}$  following the protocol described in section 3.1, starting from the pre-concentration step.

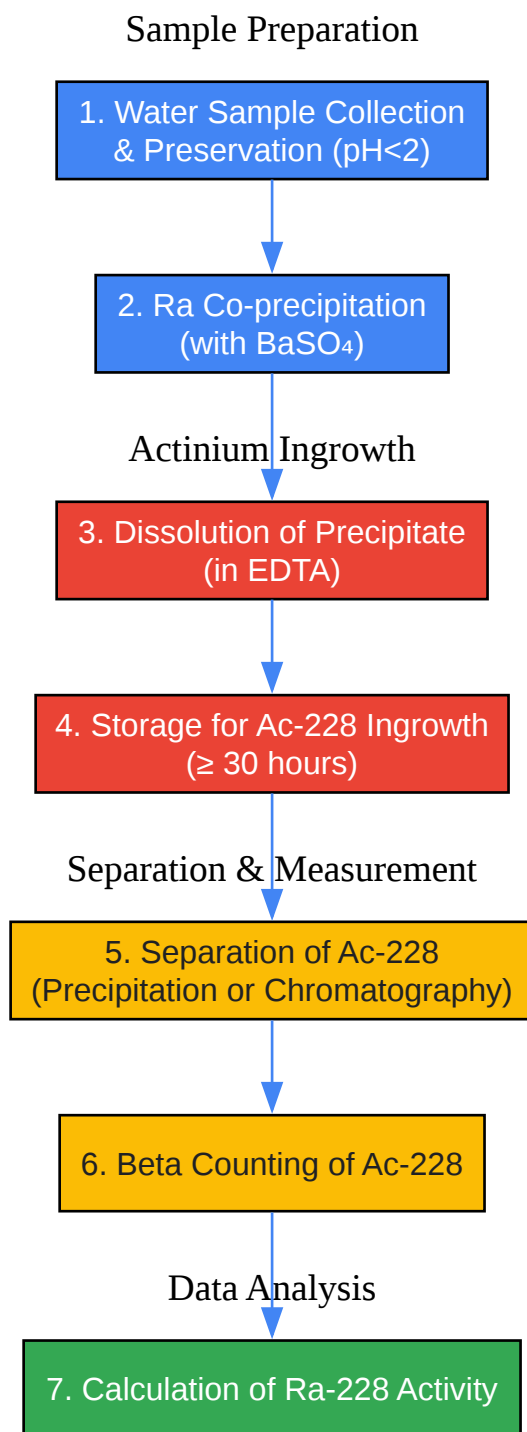
## Visualizations

The following diagrams illustrate the key concepts and workflows associated with **Radium-228** radiometric dating.



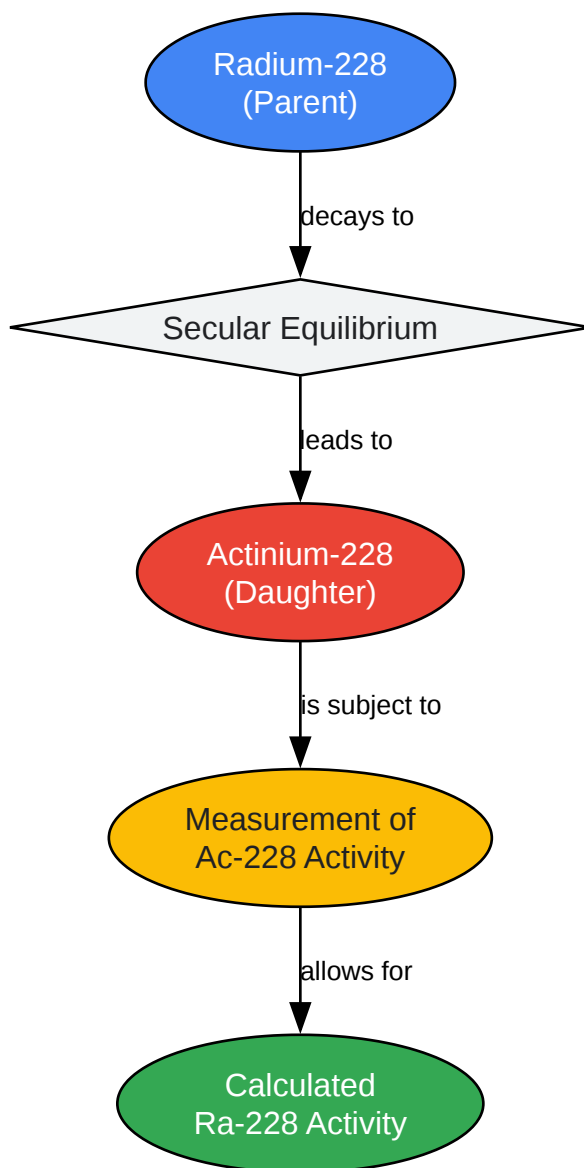
[Click to download full resolution via product page](#)

Caption: The decay chain of Thorium-232, highlighting the position of **Radium-228**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the determination of **Radium-228** in water samples.



[Click to download full resolution via product page](#)

Caption: Logical relationship for the indirect measurement of **Radium-228**.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References



- 1. s3.ap-southeast-1.amazonaws.com [s3.ap-southeast-1.amazonaws.com]
- 2. researchgate.net [researchgate.net]
- 3. Radionuclide Decay Chain | Superfund Risk Assessment | US EPA [epa-prgs.ornl.gov]
- 4. Decay chain - Wikipedia [en.wikipedia.org]
- 5. Radioactivity in Groundwater [mgs.md.gov]
- 6. researchgate.net [researchgate.net]
- 7. eichrom.com [eichrom.com]
- 8. researchgate.net [researchgate.net]
- 9. bundesumweltministerium.de [bundesumweltministerium.de]
- 10. nrc.gov [nrc.gov]
- 11. kanazawa-u.repo.nii.ac.jp [kanazawa-u.repo.nii.ac.jp]
- 12. rruff.net [rruff.net]
- 13. fiveable.me [fiveable.me]
- 14. pubs.usgs.gov [pubs.usgs.gov]
- 15. epa.gov [epa.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Radiometric Dating Using Radium-228]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237267#radiometric-dating-applications-using-radium-228]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)